

Physical and chemical properties of Methyl 3-(4-chlorosulfonyl)phenylpropionate

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Compound of Interest

Compound Name:	Methyl 3-(4-chlorosulfonyl)phenylpropionate
Cat. No.:	B1593007

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An In-Depth Technical Guide to **Methyl 3-(4-chlorosulfonyl)phenylpropionate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 3-(4-chlorosulfonyl)phenylpropionate is a bifunctional organic compound of significant interest in synthetic organic chemistry, particularly within the pharmaceutical and agrochemical industries.^[1] Its structure incorporates a methyl ester and a highly reactive chlorosulfonyl group, making it a versatile intermediate for the synthesis of complex molecules. ^{[1][2]} This guide provides a comprehensive overview of its core physical and chemical properties, reactivity, synthesis, and safe handling protocols, designed to support professionals in research and drug development.

Molecular Structure and Physicochemical Properties

The unique reactivity of **Methyl 3-(4-chlorosulfonyl)phenylpropionate** stems directly from its molecular architecture, which features a phenylpropionate backbone substituted with a chlorosulfonyl functional group.

Caption: 2D Structure of **Methyl 3-(4-chlorosulfonyl)phenylpropionate**.

Core Properties

The fundamental physical and chemical characteristics of this compound are summarized below. These values are critical for planning reactions, purification, and storage.

Property	Value	Source(s)
CAS Number	374537-95-8	[3][4][5][6]
Molecular Formula	C ₁₀ H ₁₁ ClO ₄ S	[1][3][5]
Molecular Weight	262.71 g/mol	[1][3][4]
Appearance	Off-white to light yellow solid	[1][6]
Melting Point	64-65 °C	[2][6][7]
Boiling Point	352.0 ± 25.0 °C (Predicted)	[6]
Density	1.344 ± 0.06 g/cm ³ (Predicted)	[6]
Purity	≥98% (Typical)	[3]
Synonyms	Methyl 3-[4-(chlorosulfonyl)phenyl]propanoate; 3-(4-Chlorosulfonylphenyl)propionic acid methyl ester	[1][2][6]

Solubility and Storage

Methyl 3-(4-chlorosulfonyl)phenylpropionate exhibits moderate solubility in common organic solvents.[1] Due to the reactivity of the sulfonyl chloride group, it is classified as moisture-sensitive.[2][6] Proper storage is crucial to maintain its integrity.

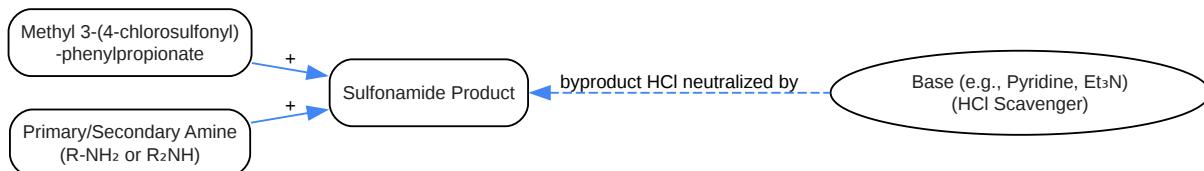
- Storage Temperature: 2-8°C[6]
- Conditions: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[8]

Chemical Reactivity and Synthetic Applications

The synthetic utility of **Methyl 3-(4-chlorosulfonyl)phenylpropionate** is dominated by the electrophilic nature of the sulfur atom in the chlorosulfonyl group. This group is strongly electron-withdrawing, which significantly enhances its reactivity toward nucleophiles compared to other sulfonylating agents like tosyl chloride.[9]

Primary Reaction: Sulfonamide Formation

The most common application is its reaction with primary or secondary amines to form stable sulfonamide linkages. This reaction is fundamental in medicinal chemistry for synthesizing a wide array of drug candidates. The propionate moiety offers a secondary point for chemical modification, either before or after the sulfonylation reaction.



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Caption: General workflow for sulfonamide synthesis.

This reactivity makes the compound an essential building block. The methyl ester can be hydrolyzed to the corresponding carboxylic acid, providing another handle for conjugation, for example, in the creation of PROTACs or other targeted therapeutic agents.

Experimental Protocols

The following sections outline generalized procedures for the synthesis and characterization of **Methyl 3-(4-chlorosulfonyl)phenylpropionate**.

Synthesis Protocol

The synthesis can be conceptualized as a two-step process from commercially available starting materials.[6][10][11]

Step 1: Esterification of 3-Phenylpropionic Acid

- To a solution of 3-phenylpropionic acid in methanol, add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid).[10]
- Heat the mixture under reflux for several hours until the reaction is complete (monitored by TLC or GC).
- Cool the reaction mixture and remove the excess methanol under reduced pressure.
- Neutralize the residue with a mild base (e.g., saturated sodium bicarbonate solution) and extract the product with an organic solvent (e.g., diethyl ether).[10]
- Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., MgSO₄), and concentrate to yield methyl 3-phenylpropionate.

Step 2: Chlorosulfonation of Methyl 3-phenylpropionate

- Cool chlorosulfonic acid in an ice bath in a flask equipped with a dropping funnel and a gas outlet to vent HCl.
- Add the methyl 3-phenylpropionate synthesized in Step 1 dropwise to the cooled chlorosulfonic acid with vigorous stirring, maintaining a low temperature.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours.
- Carefully pour the reaction mixture onto crushed ice to quench the excess chlorosulfonic acid.
- The solid product will precipitate. Collect the solid by filtration, wash thoroughly with cold water, and dry under vacuum to yield **Methyl 3-(4-chlorosulfonyl)phenylpropionate**.

Analytical Characterization

To confirm the identity and purity of the synthesized compound, a suite of standard analytical techniques should be employed.[12]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Expect signals corresponding to the aromatic protons (two doublets in the ~7.5-8.0 ppm region), the propionate chain protons (two triplets in the ~2.5-3.5 ppm region), and the methyl ester protons (a singlet around 3.7 ppm).
- ^{13}C NMR: Signals for the ester carbonyl, the aromatic carbons (including the carbon attached to the sulfur), the propionate carbons, and the methyl carbon should be visible.
- Infrared (IR) Spectroscopy: Key vibrational bands would include strong S=O stretching peaks for the sulfonyl group (~1370 and ~1180 cm^{-1}), a C=O stretching peak for the ester (~1730 cm^{-1}), and C-H stretching from the aromatic and aliphatic portions.[10]
- Mass Spectrometry (MS): The molecular ion peak $[\text{M}]^+$ should be observable, along with a characteristic isotopic pattern for the presence of chlorine and sulfur.

Safety and Handling

Methyl 3-(4-chlorosulfonyl)phenylpropionate is a hazardous chemical and must be handled with appropriate precautions. As a sulfonyl chloride, it is corrosive and moisture-sensitive.[6][7][13]

Hazard Category	Handling Protocol	Source(s)
Contact Hazard	Causes severe skin burns and eye damage. Wear chemical-resistant gloves, protective clothing, and safety goggles with a face shield.	[8][14][15]
Inhalation Hazard	May cause respiratory irritation. Handle in a well-ventilated area or a chemical fume hood.	[8][13][14]
Reactivity	Reacts violently with water, releasing toxic gases (HCl). Keep away from moisture, strong bases, and oxidizing agents.	[13][15]
Spills	Absorb spills with a dry, inert material (e.g., sand or vermiculite). Do not use water. Neutralize residues carefully with soda ash.	
First Aid	In case of skin or eye contact, flush immediately with copious amounts of water for at least 15 minutes and seek urgent medical attention. For inhalation, move to fresh air.	[8][14]

Conclusion

Methyl 3-(4-chlorosulfonyl)phenylpropionate is a valuable and highly reactive intermediate in organic synthesis. Its dual functionality allows for the straightforward introduction of a sulfonamide group alongside an ester or carboxylic acid handle, providing a powerful tool for medicinal chemists in the design and optimization of lead compounds. A thorough

understanding of its properties, reactivity, and handling requirements is essential for its safe and effective use in the laboratory.

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